

# N,O-Ditriyl Ganciclovir: A Comprehensive Technical Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *N,O-Ditriyl Ganciclovir*

Cat. No.: B048959

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a detailed overview of **N,O-Ditriyl Ganciclovir**, a key protected intermediate in the synthesis of the antiviral drug Ganciclovir and its prodrugs. This document outlines its chemical structure, synthesis protocols, and available analytical data.

## Chemical Structure

**N,O-Ditriyl Ganciclovir** is a derivative of Ganciclovir where the primary hydroxyl group and the amino group of the guanine base are protected by triyl groups. This protection strategy is crucial in synthetic chemistry to prevent unwanted side reactions during the modification of other parts of the Ganciclovir molecule, such as in the synthesis of Valganciclovir.

Chemical Name: N,O-bis(trityl) Ganciclovir Molecular Formula: C47H41N5O4 Molecular Weight: 739.88 g/mol

## Physicochemical and Analytical Data

While a comprehensive physicochemical profile for **N,O-Ditriyl Ganciclovir** is not extensively reported in the literature, key analytical data has been documented.

Property	Value
Appearance	White solid
Mass Spectrometry	m/z (DIP) 740.0 (M <sup>+</sup> + 1)[ <a href="#">1</a> ]
FT-IR (KBr)	3422, 3310, 1681, 1671 cm <sup>-1</sup> [ <a href="#">1</a> ]
<sup>1</sup> H NMR (400 MHz, DMSO-d <sub>6</sub> )	δ 3.38 (d, J = 4.4 Hz, 2 H), 3.52 (m, 1 H), 3.87 (m, 3H), 5.41 (s, 2H), 6.46 (brs, 1H), 7.23-7.86 (m, 30 H), 7.79 (s, 1 H), 10.60 (s, 1H)[ <a href="#">1</a> ]

## Experimental Protocols

### Synthesis of N,O-Ditriyl Ganciclovir[1]

This protocol details the synthesis of **N,O-Ditriyl Ganciclovir** from Ganciclovir.

#### Materials:

- Ganciclovir
- Trityl chloride
- Dimethylformamide (DMF)
- 4-Dimethylaminopyridine (DMAP)
- Triethylamine
- Ethyl acetate
- Water

#### Procedure:

- A suspension of ganciclovir (61.5 g, 0.241 mol), 4-dimethylaminopyridine (142.5 mg, 0.001 mol), and triethylamine (181.3 mL, 1.29 mol) in dimethylformamide (570 mL) is prepared.

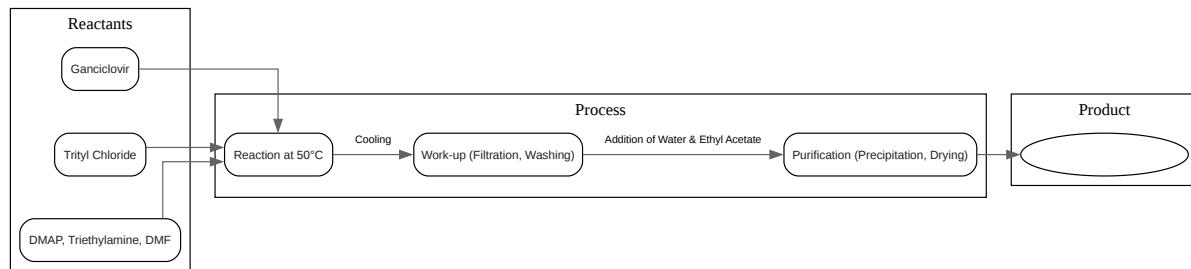
- A solution of trityl chloride (178.5 g, 0.64 mol) in dimethylformamide (570 mL) is added to the suspension at 50 °C over 25 minutes.
- The reaction mixture is stirred for approximately 9 hours at the same temperature.
- The reaction mixture is then cooled to 10 °C, filtered, and the solid is washed with dimethylformamide (150 mL).
- The filtrate is warmed to 20 °C, and water is added in two portions (1350 mL and 900 mL), followed by decantation.
- Ethyl acetate (1500 mL) is added to the resulting gummy solid, and the mixture is stirred at room temperature for 12 hours.
- The separated solid is filtered, washed with ethyl acetate (100 mL), and dried at 54 °C to afford **N,O-Ditrityl Ganciclovir** as a white solid.

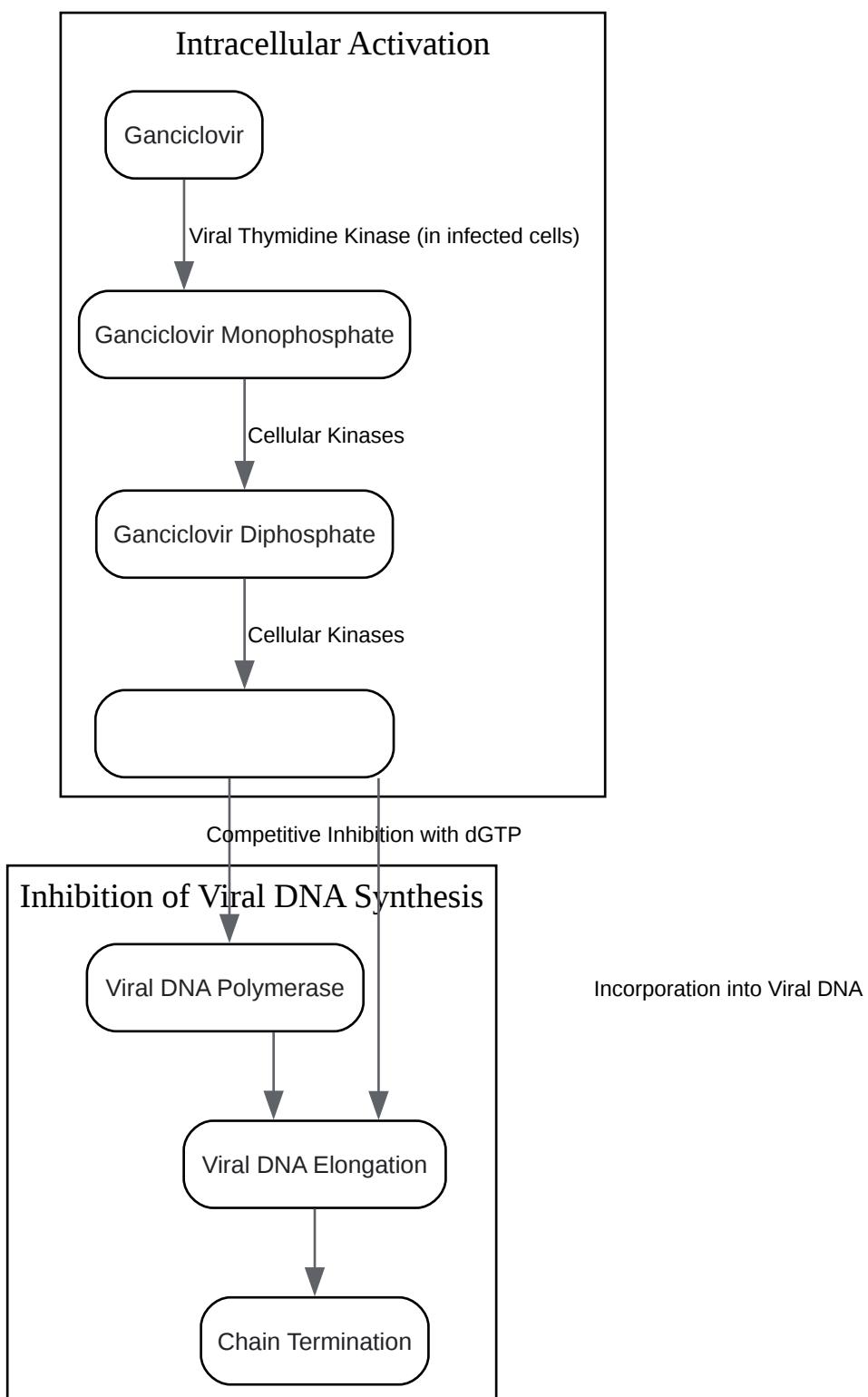
Yield: 76.0 g (43 %)[[1](#)]

## Visualizations

### Synthesis Workflow of N,O-Ditrityl Ganciclovir

The following diagram illustrates the key steps in the synthesis of **N,O-Ditrityl Ganciclovir**.



[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. [pdfs.semanticscholar.org](https://pdfs.semanticscholar.org) [pdfs.semanticscholar.org]
- To cite this document: BenchChem. [N,O-Ditrityl Ganciclovir: A Comprehensive Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b048959#n-o-ditrityl-ganciclovir-chemical-structure>

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

**Contact**

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)